

# 3-(Trifluoromethyl)benzyl chloride CAS number and properties

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzyl chloride

Cat. No.: B1217364

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An In-depth Technical Guide to **3-(Trifluoromethyl)benzyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-(Trifluoromethyl)benzyl chloride**, a versatile chemical intermediate with significant applications in pharmaceutical and agrochemical synthesis.

## Chemical Identification and Properties

**3-(Trifluoromethyl)benzyl chloride**, also known as  $\alpha'$ -Chloro- $\alpha,\alpha,\alpha$ -trifluoro-m-xylene or 3-(Chloromethyl)benzotrifluoride, is a key organic building block.<sup>[1][2][3]</sup> Its unique trifluoromethyl group significantly influences its reactivity and the biological activity of its derivatives.<sup>[1]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of **3-(Trifluoromethyl)benzyl chloride** are summarized in the table below. It is a colorless to almost colorless clear liquid.<sup>[1][3]</sup>

Property	Value	Source(s)
CAS Number	705-29-3	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClF <sub>3</sub>	[1][4]
Molecular Weight	194.58 g/mol	[1][2][4]
Density	1.254 g/mL at 25 °C	[2]
Boiling Point	70 °C at 12 mmHg	[1]
Refractive Index	n <sub>20</sub> /D 1.464	[2]
Flash Point	48 °C (118.4 °F) - closed cup	[2]
Appearance	Colorless to almost colorless clear liquid	[1][3]

## Chemical Reactivity

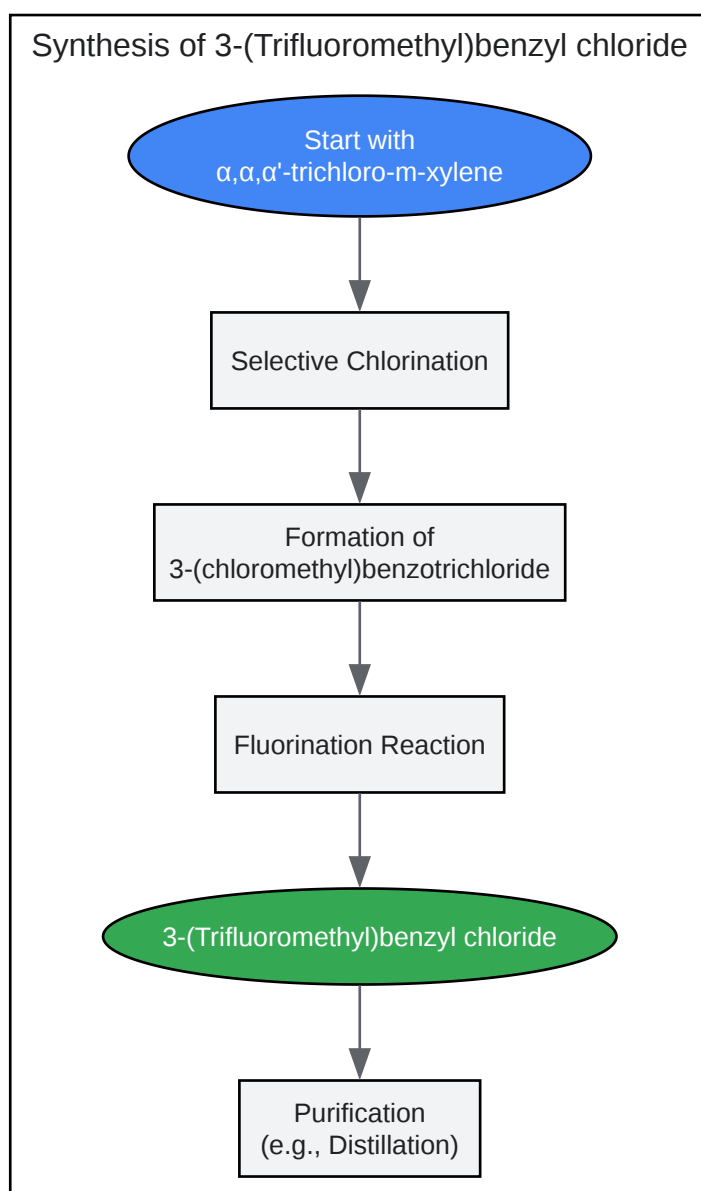
**3-(Trifluoromethyl)benzyl chloride** is a versatile electrophilic reagent.[1] It readily participates in nucleophilic substitution reactions, making it a valuable intermediate for introducing the 3-(trifluoromethyl)benzyl moiety into larger molecules.[1] For instance, it reacts with the sodium salts of N,N-disubstituted dithiocarbamic acids to form a series of dithiocarbamates.[5] It also serves as a chloromethylating agent, reacting with magnesium to create a magnesium chloride solution.

## Synthesis and Experimental Protocols

An established method for preparing **3-(Trifluoromethyl)benzyl chloride** involves the selective chlorination of  $\alpha,\alpha,\alpha'$ -trichloro-m-xylene.[6][7] This process is designed to maximize the yield of the desired product while minimizing the formation of non-recyclable chlorinated by-products.[6][7]

## Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of **3-(Trifluoromethyl)benzyl chloride**.



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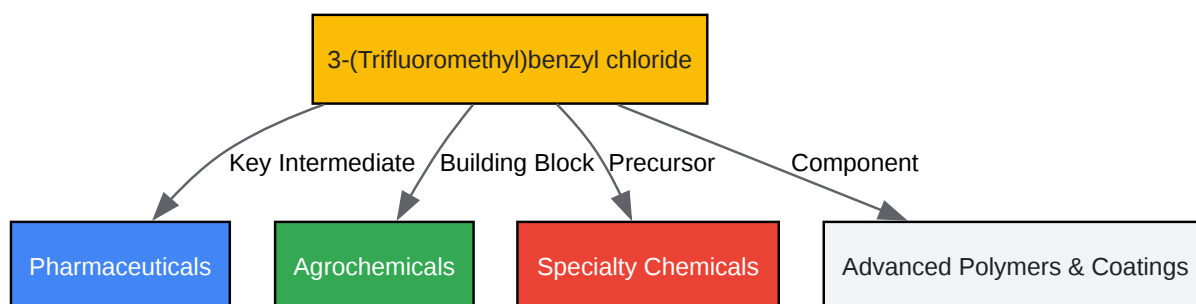
Caption: Synthesis workflow for **3-(Trifluoromethyl)benzyl chloride**.

## Applications in Research and Development

**3-(Trifluoromethyl)benzyl chloride** is a crucial intermediate in the synthesis of a wide range of compounds, particularly in the pharmaceutical and agrochemical industries.<sup>[1][8]</sup>

## Role as a Chemical Intermediate

The compound's structure makes it an ideal starting material for creating more complex molecules. The trifluoromethyl group can enhance metabolic stability and bioactivity in drug candidates.[1]



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Caption: Role as a versatile chemical intermediate.

## Pharmaceutical and Agrochemical Synthesis

This chemical is a vital component in the development of new drugs and crop protection agents.[1][8] It is used in the synthesis of various pharmaceutical agents that target specific biological pathways.[1] For example, it was used in the synthesis of 4-nitro-3-trifluoromethyl-[N-(4-hydroxyphenyl)]benzamide.[5] Furthermore, (3-trifluoromethyl-phenyl)acetonitrile, an important intermediate for herbicides, can be produced from **3-(trifluoromethyl)benzyl chloride**. [6]

## Safety and Handling

**3-(Trifluoromethyl)benzyl chloride** is a hazardous chemical and requires careful handling.[9] It is classified as a flammable liquid and vapor, and it causes severe skin burns and eye damage.[9][10]

## Hazard Information

Hazard Class	Category
Flammable liquids	Category 3
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Source:[9][10]

## Safety Precautions

When handling this compound, it is crucial to use appropriate personal protective equipment (PPE) and work in a well-ventilated area.[11][12]

Precautionary Statement	Description
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[11]

In case of fire, use CO<sub>2</sub>, dry chemical, or foam for extinction.[9] Store the chemical in a locked, dry, cool, and well-ventilated place with the container tightly closed.[9][10][12] Incompatible materials include strong oxidizing agents and strong bases.[9]

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